

# Taltobulin Intermediate-9: A Technical Guide to Solubility and Stability

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## Compound of Interest

Compound Name: Taltobulin intermediate-9

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available solubility and stability data for **Taltobulin intermediate-9**, a key component in the synthesis of the potent antimicrotubule agent Taltobulin (HTI-286). The information herein is intended to support research and development activities by providing essential physicochemical properties and standardized methodologies for handling and analysis.

## Introduction

**Taltobulin intermediate-9**, systematically known as (6R)-**Taltobulin intermediate-9**, is a crucial precursor in the chemical synthesis of Taltobulin. Taltobulin itself is a synthetic analogue of the natural tripeptide hemiasterlin and a potent inhibitor of tubulin polymerization, a mechanism central to its anti-cancer properties.<sup>[1][2][3][4]</sup> Understanding the solubility and stability of its synthetic intermediates is paramount for process optimization, formulation development, and ensuring the quality and consistency of the final active pharmaceutical ingredient (API).

## Physicochemical Properties

Property	Value	Reference
Molecular Formula	C34H55N3O6	[5]
Molecular Weight	601.82 g/mol	[5]
Appearance	White to off-white solid	[5]

## Solubility Data

The solubility of **Taltobulin intermediate-9** has been determined in various solvent systems, which is critical for its application in both research and manufacturing settings. The following tables summarize the available quantitative data.

### Organic Solvents

Solvent	Concentration	Remarks
DMSO	100 mg/mL (166.16 mM)	Requires sonication for dissolution.[5]
DMSO	10 mM	[6][7]

### In Vivo Formulation Solvents

For preclinical studies, **Taltobulin intermediate-9** has been prepared in mixed solvent systems to facilitate administration.

Solvent System	Concentration	Resulting Solution
10% DMSO in 90% (20% SBE- $\beta$ -CD in Saline)	2.5 mg/mL (4.15 mM)	Suspended solution.[5]
10% DMSO in 90% Corn Oil	$\geq$ 2.5 mg/mL (4.15 mM)	Clear solution.[5]

## Stability Data

The stability of **Taltobulin intermediate-9** under various storage conditions is essential for maintaining its chemical integrity.

## Solid-State Stability

Storage Temperature	Shelf-life
-20°C	3 years
4°C	2 years

Data sourced from MedchemExpress.[5]

## Solution Stability

Stock solutions of **Taltobulin intermediate-9** require specific storage conditions to prevent degradation.

Storage Temperature	Shelf-life
-80°C	6 months
-20°C	1 month

Data sourced from MedchemExpress.[5]

## Experimental Protocols

While specific, detailed experimental protocols for determining the solubility and stability of **Taltobulin intermediate-9** are not publicly available, the following sections describe generalized methodologies based on standard pharmaceutical industry practices.

### Protocol for Equilibrium Solubility Determination

This protocol outlines a standard procedure for determining the equilibrium solubility of a compound in a given solvent.

- Preparation of Saturated Solution:
  - Add an excess amount of **Taltobulin intermediate-9** powder to a known volume of the selected solvent (e.g., DMSO, water, buffer of specific pH) in a sealed vial.

- Agitate the vial at a constant temperature (e.g., 25°C and 37°C) for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached. A shaker or rotator is recommended.
- Sample Collection and Preparation:
  - Allow the suspension to settle.
  - Carefully withdraw a sample of the supernatant using a syringe.
  - Filter the sample through a 0.45 µm filter to remove any undissolved solid particles.
- Analysis:
  - Dilute the filtered supernatant with a suitable solvent to a concentration within the linear range of the analytical method.
  - Quantify the concentration of **Taltobulin intermediate-9** using a validated analytical technique, such as High-Performance Liquid Chromatography (HPLC) with UV detection.
- Calculation:
  - Calculate the solubility in mg/mL or mM based on the measured concentration and the dilution factor.

## Protocol for Stability Assessment

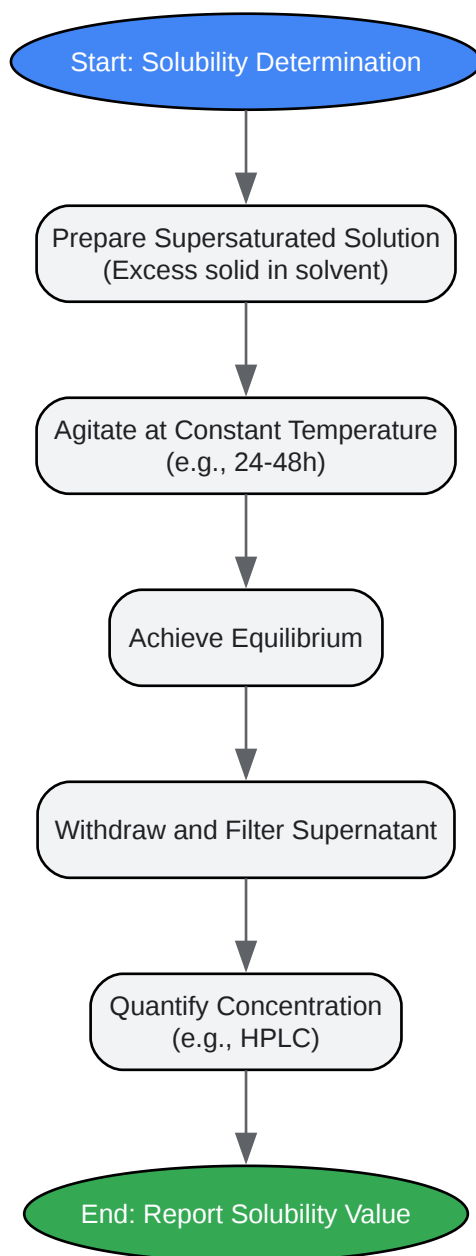
This protocol describes a general approach for evaluating the stability of **Taltobulin intermediate-9** in both solid and solution states.

- Sample Preparation:
  - Solid State: Aliquot **Taltobulin intermediate-9** powder into separate, sealed vials.
  - Solution State: Prepare a stock solution of known concentration in a relevant solvent (e.g., DMSO) and aliquot into separate, sealed vials.
- Storage Conditions:

- Expose the vials to a range of controlled environmental conditions, including:
  - Temperature: -80°C, -20°C, 4°C, 25°C, 40°C.
  - Humidity (for solid state): e.g., 75% RH.
  - Light: Photostability testing according to ICH Q1B guidelines (exposure to a combination of visible and UV light).
- Time Points:
  - Define specific time points for sample analysis (e.g., 0, 1, 3, 6, 12 months for long-term studies; 0, 1, 2, 4 weeks for accelerated studies).
- Analysis:
  - At each time point, analyze the samples for:
    - Purity and Degradation Products: Using a stability-indicating HPLC method to separate the parent compound from any degradation products.
    - Appearance: Visual inspection for changes in color or physical state.
    - Potency (for solution): Quantification of the remaining parent compound.
- Data Evaluation:
  - Determine the rate of degradation and identify any major degradation products.
  - Establish the recommended storage conditions and shelf-life based on the collected data.

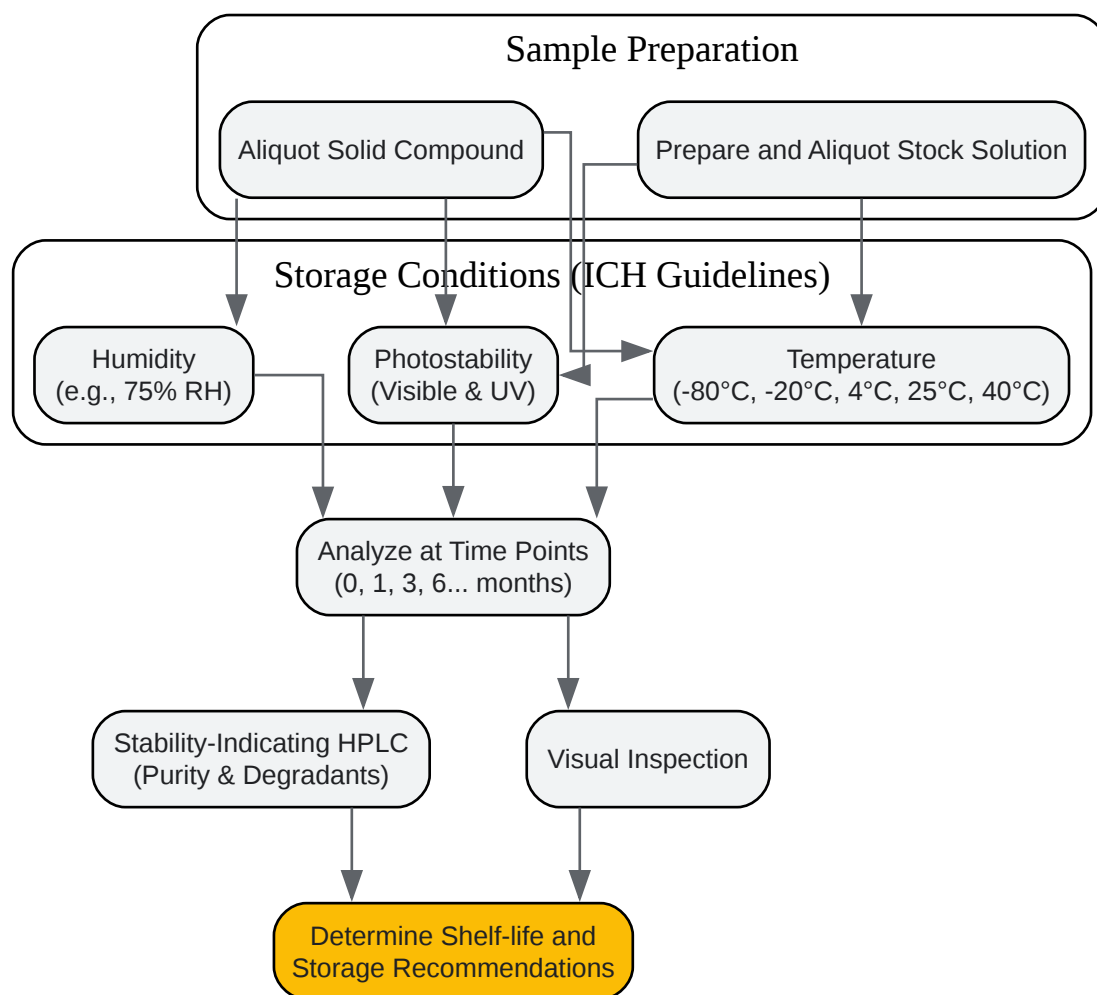
## Visualizations

The following diagrams illustrate the logical workflows for the experimental protocols described above.



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Caption: Workflow for Equilibrium Solubility Determination.



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Caption: General Workflow for Stability Testing.

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